

Health and safety information for handling 2,5-Dimethoxythiophene

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Compound of Interest

Compound Name: 2,5-Dimethoxythiophene

Cat. No.: B1594249

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An In-depth Technical Guide to the Health and Safety of 2,5-Dimethoxythiophene

This guide provides comprehensive health and safety information for the handling of **2,5-Dimethoxythiophene**, designed for researchers, scientists, and drug development professionals. The protocols and recommendations herein are synthesized from established safety data for structurally similar compounds to ensure a robust and cautious approach in the absence of complete data for this specific chemical.

Chemical Identification and Core Properties

2,5-Dimethoxythiophene is a substituted heterocyclic organic compound. Due to a lack of extensive, publicly available data for this exact molecule, its physical and chemical properties are extrapolated from closely related analogs such as 2,5-dimethylthiophene and 3,4-dimethoxythiophene. This approach necessitates a conservative safety posture.

Identifier	Information	Source
Chemical Name	2,5-Dimethoxythiophene	-
Synonyms	Thiophene, 2,5-dimethoxy-	-
CAS Number	16848-96-7	-
Molecular Formula	C ₆ H ₈ O ₂ S	-
Molecular Weight	144.19 g/mol	-
Appearance	Likely a colorless to yellow liquid	[1] [2]
Boiling Point	Est. 100-140 °C	[3]
Flash Point	Est. 24-106 °C (Flammable)	[2] [3]
Solubility	Expected to have limited water solubility, soluble in organic solvents	[2]

Hazard Assessment and Toxicological Profile

The primary hazards are inferred from the safety data sheet (SDS) for 2,5-Dimethoxythiophenol, a compound with a similar substitution pattern on the thiophene ring.[\[4\]](#) The presence of the thiophene moiety and its classification as a flammable liquid are derived from analogs like 2,5-dimethylthiophene.[\[1\]](#)[\[2\]](#)

GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement	Source
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	[1]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[4]
Specific Target Organ Toxicity	Single Exposure	H335: May cause respiratory irritation	[4]

Causality of Hazards:

- Flammability: As a substituted thiophene, the compound is expected to be a combustible liquid.[\[5\]](#) Its vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[\[6\]](#)
- Toxicity and Irritation: Thiophene derivatives can be irritating to the skin, eyes, and respiratory system.[\[1\]](#)[\[4\]](#) The inferred hazard statements suggest that exposure via ingestion, skin contact, or inhalation can be harmful.[\[4\]](#) The toxicological properties have not been fully investigated for many similar compounds, warranting caution.[\[5\]](#)[\[6\]](#)
- Reactivity: This compound is likely incompatible with strong oxidizing agents, which could lead to a vigorous, exothermic reaction.[\[7\]](#) It may also be reactive with strong acids and bases.[\[6\]](#)
- Hazardous Decomposition: Upon combustion, **2,5-Dimethoxythiophene** is expected to produce toxic and corrosive fumes, including carbon oxides (CO, CO₂) and sulfur oxides.[\[3\]](#)

[\[4\]](#)[\[7\]](#)

Hierarchy of Controls for Safe Handling

To mitigate the risks associated with **2,5-Dimethoxythiophene**, a systematic approach based on the hierarchy of controls must be implemented. This prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE).

Hierarchy of Controls

Elimination
(Not Feasible)

Substitution
(Use a less hazardous chemical)

Engineering Controls

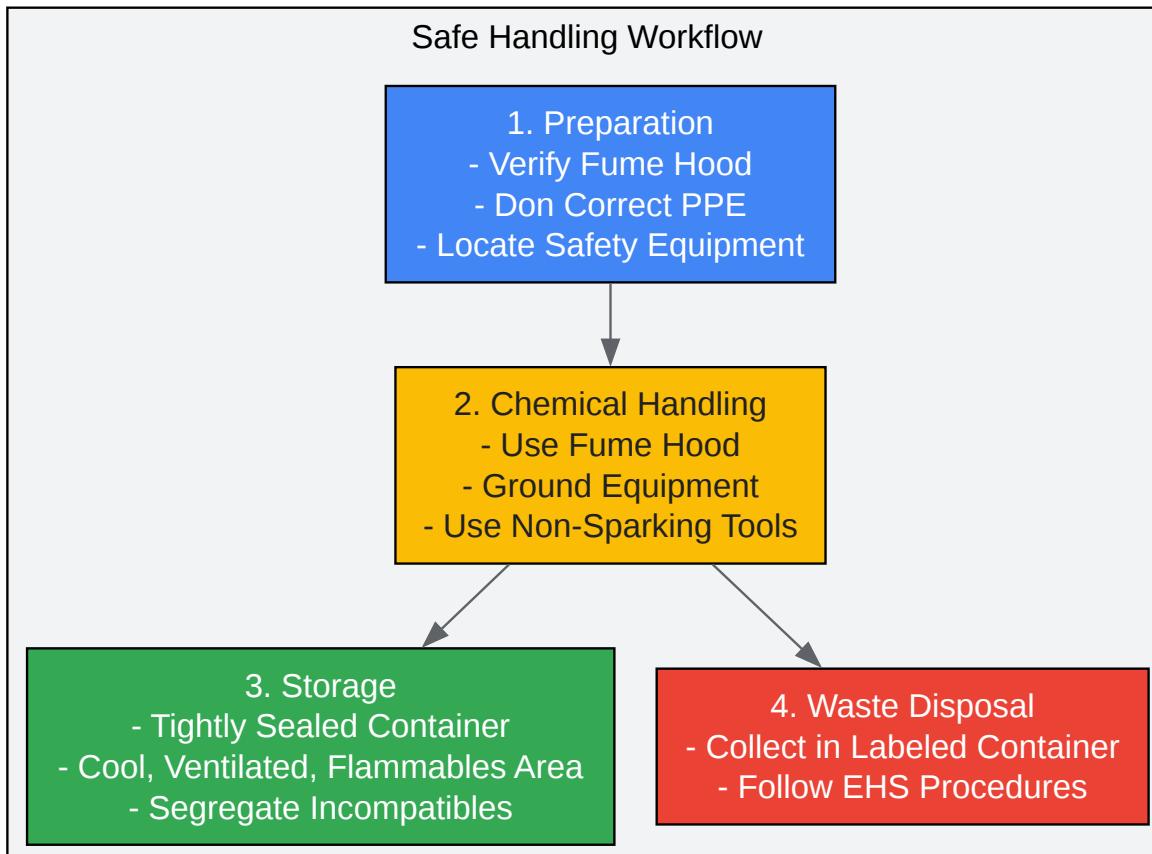
- Chemical Fume Hood
- Local Exhaust Ventilation
- Grounded/Bonded Equipment

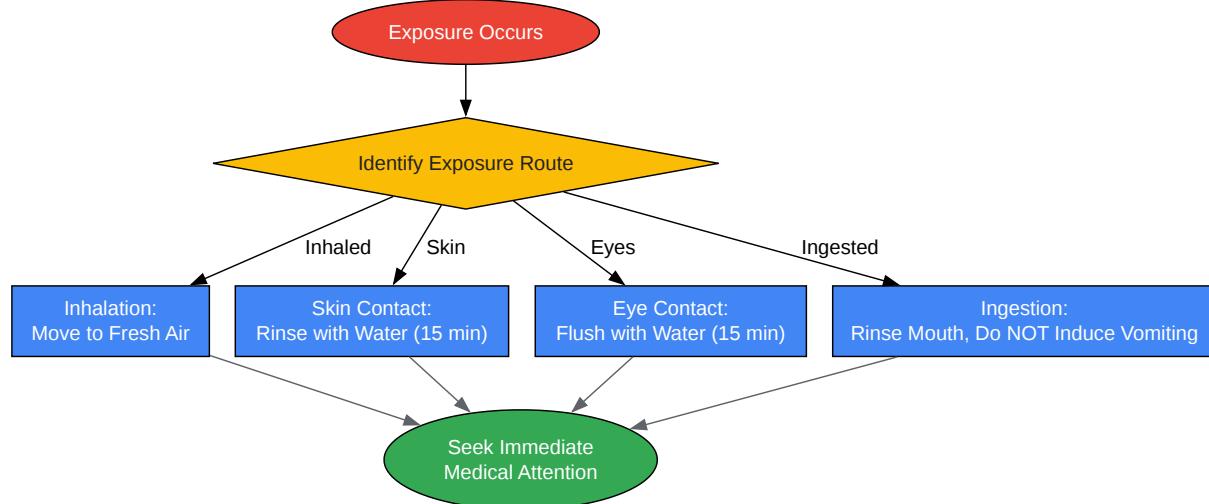
Administrative Controls

- Standard Operating Procedures (SOPs)
 - Safety Training
 - Restricted Access Areas

Personal Protective Equipment (PPE)

- Respirator, Goggles, Face Shield
- Chemical-Resistant Gloves
- Lab Coat / Apron



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- To cite this document: BenchChem. [Health and safety information for handling 2,5-Dimethoxythiophene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594249#health-and-safety-information-for-handling-2-5-dimethoxythiophene\]](https://www.benchchem.com/product/b1594249#health-and-safety-information-for-handling-2-5-dimethoxythiophene)

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